

# An In-depth Technical Guide to Hexaphenylcyclotrisiloxane (CAS 512-63-0)

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## Compound of Interest

Compound Name: Hexaphenylcyclotrisiloxane

Cat. No.: B1329326

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, applications, and safety considerations for **Hexaphenylcyclotrisiloxane** (CAS 512-63-0). The information is curated for professionals in research, scientific, and drug development fields, with a focus on delivering precise, quantitative data and procedural insights.

## Core Properties

**Hexaphenylcyclotrisiloxane** is a cyclic organosilicon compound characterized by a six-membered ring of alternating silicon and oxygen atoms, with two phenyl groups attached to each silicon atom. This structure imparts significant thermal stability and unique chemical properties to the molecule.<sup>[1]</sup>

## Physicochemical Data

The key physicochemical properties of **Hexaphenylcyclotrisiloxane** are summarized in the table below, providing a quick reference for experimental and developmental work.

Property	Value	Source(s)
Molecular Formula	C <sub>36</sub> H <sub>30</sub> O <sub>3</sub> Si <sub>3</sub>	[1][2][3]
Molecular Weight	594.88 g/mol	[2][3][4]
Appearance	White to off-white crystalline solid/powder	[1][4]
Melting Point	184-192 °C	[1][5][6][7]
Boiling Point	300 °C at 1-2 mmHg	[1][5][6][7]
Density	1.20 - 1.23 g/cm <sup>3</sup> at 25 °C	[4][5][6][8][9]
Solubility	Insoluble in water.[5][7][10] Soluble in benzene (slightly) and chloroform (sparingly).[7]	
Vapor Pressure	2.02E-13 mmHg at 25°C	[5][6]
Refractive Index	1.651	[5][6]
Flash Point	300°C at 1mm Hg	[5][6]

## Identification and Registry Information

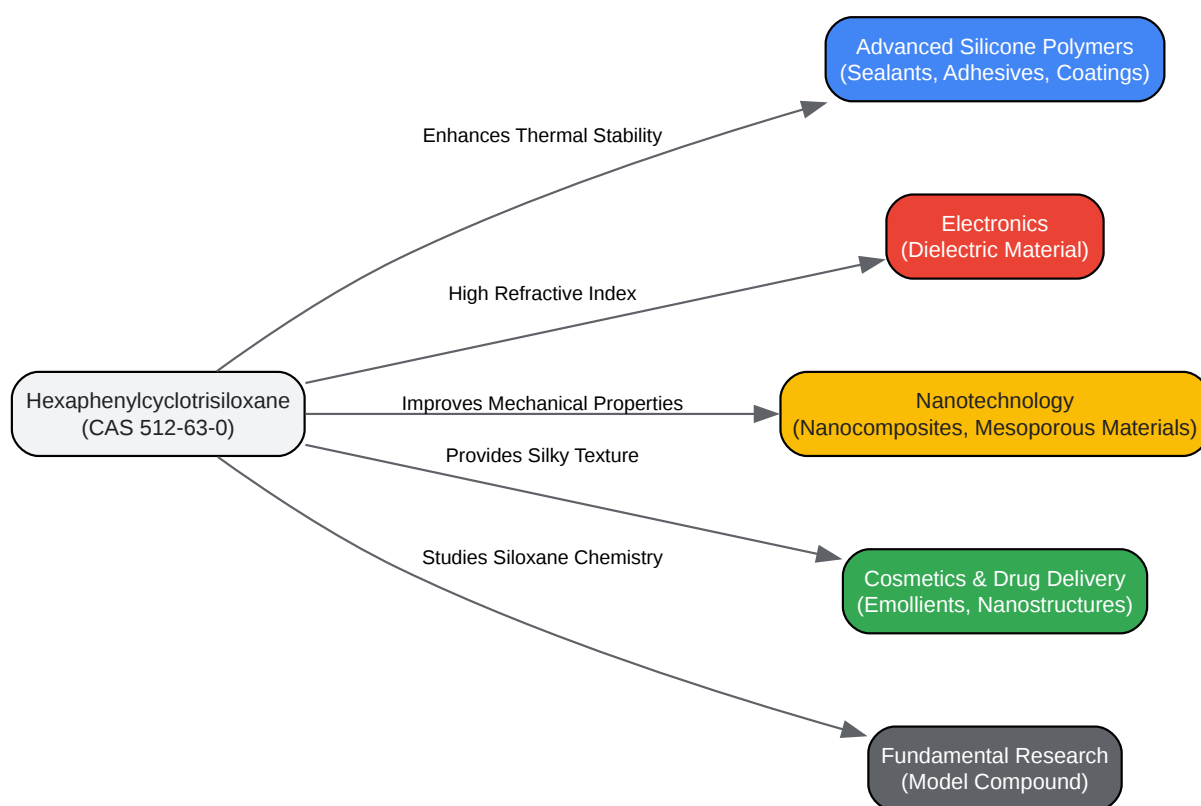
Identifier	Value	Source(s)
CAS Number	512-63-0	[1][2][3][4][5][6][7][8][9][10][11][12][13][14][15][16][17][18][19]
EC Number	208-145-3	[18]
PubChem CID	68187	[1][3]
MDL Number	MFCD00023110	[1][11]
InChI Key	VCYDUTCMSROID-UHFFFAOYSA-N	[3][11][12]
SMILES	C1=CC=C(C=C1)[Si]2(O-- INVALID-LINK-- (C3=CC=CC=C3)C4=CC=CC= C4">Si(C5=CC=CC=C5)C6=C C=CC=C6)C7=CC=CC=C7	[3]

## Applications in Research and Development

**Hexaphenylcyclotrisiloxane's** unique properties make it a valuable compound in various high-tech applications.[1] Its high thermal stability and defined structure are key to its utility.

- **Advanced Silicone Polymers:** It serves as a crucial monomer or additive in the synthesis of advanced silicone polymers, which are utilized in high-performance sealants, adhesives, and coatings that require exceptional thermal stability and chemical resistance.[1][13]
- **Electronics and Photonics:** In the electronics industry, it is employed as a dielectric material. [1] Its phenyl groups contribute to a higher refractive index, making it a candidate for optical applications.
- **Nanotechnology and Materials Science:** Researchers utilize this compound in the development of nanomaterials and nanocomposites.[1] It can act as a structural directing agent in the synthesis of mesoporous materials.[13] Its incorporation into polymer matrices can significantly enhance mechanical properties and thermal resistance.[1]

- **Drug Delivery and Cosmetics:** In the pharmaceutical and cosmetic sectors, its emollient properties and biocompatibility are of interest. It can provide a silky texture to formulations.[1] In drug delivery research, its stable siloxane framework is explored for creating nanoscale structures.[1]
- **Fundamental Research:** It is often used as a model compound for studying siloxane chemistry, enabling scientists to investigate new reactions and synthesize novel materials.[1]



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Figure 1. Key Application Areas of **Hexaphenylcyclotrisiloxane**.

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **Hexaphenylcyclotrisiloxane** are crucial for its application in research.

## Synthesis of Aryl-Substituted Cyclotrisiloxanes

While specific industrial synthesis routes for **Hexaphenylcyclotrisiloxane** are proprietary, academic literature provides methods for analogous structures. A representative protocol for the synthesis of cyclotrisiloxanes from silanediols is described below. This method highlights the condensation reaction that forms the siloxane backbone.

Objective: To synthesize Hexa(1-pyrenyl)cyclotrisiloxane and Octa(1-pyrenyl)cyclotetrasiloxane from di(1-pyrenyl)silanediol. This serves as a model for the base-catalyzed condensation of diarylsilanediols.[\[20\]](#)

### Materials:

- Di(1-pyrenyl)silanediol
- Tetramethylammonium acetate
- Acetonitrile (distilled over calcium hydride)
- Argon gas
- Silica gel for chromatography
- Chloroform and cyclohexane for chromatography

### Procedure:

- A mixture of di(1-pyrenyl)silanediol (87 mg, 0.19 mmol) and tetramethylammonium acetate (74 mg, 0.25 mmol) is placed in a reaction vessel.
- 10 mL of acetonitrile is added to the mixture.
- The mixture is stirred at 60 °C under an argon atmosphere overnight.
- The solvent is evaporated under reduced pressure.
- The resulting residue is purified by column chromatography on silica gel using a 1:1 mixture of chloroform and cyclohexane as the eluent.

- The process yields Hexa(1-pyrenyl)cyclotrisiloxane (18% yield) and Octa(1-pyrenyl)cyclotetrasiloxane (32% yield).<sup>[20]</sup>

Note: The reaction is sensitive to temperature; decomposition is observed at temperatures above 75 °C.<sup>[20]</sup> Strong acids or bases can cause cleavage of the Si-C bond.<sup>[20]</sup>



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Figure 2. Workflow for Aryl-Substituted Cyclosiloxane Synthesis.

## Purity Analysis

Purity is often assessed by Gas Chromatography (GC), with typical purities for commercial products being  $\geq 96\%$  or  $\geq 97\%$ .<sup>[1][11]</sup> While a specific, detailed analytical protocol is not available in the provided search results, a general GC method would involve:

- Sample Preparation: Dissolving a known quantity of the solid in a suitable volatile solvent (e.g., chloroform, benzene).
- Injection: Injecting a small volume of the solution into the GC.
- Separation: Using a capillary column suitable for high-boiling point, non-polar compounds.
- Detection: Employing a Flame Ionization Detector (FID) is common for organic compounds.
- Quantification: Determining the area percent of the main peak relative to any impurity peaks.

## Safety and Handling

Understanding the hazards and necessary precautions is critical when working with any chemical compound.

## Hazard Identification and Classification

Hexaphenylcyclotrisiloxane is classified with the following hazards:

Hazard Code	Description	Classification	Source(s)
H315	Causes skin irritation	Skin Irritant, Category 2	<sup>[3]</sup>
H319	Causes serious eye irritation	Eye Irritant, Category 2	<sup>[3]</sup>
H335	May cause respiratory irritation	Specific Target Organ Toxicity (Single Exposure), Category 3	<sup>[3]</sup>

GHS Pictogram: GHS07 (Exclamation Mark)<sup>[7]</sup> Signal Word: Warning<sup>[7]</sup>

## Recommended Personal Protective Equipment (PPE) and Handling

- Ventilation: Ensure adequate ventilation. Handle in a well-ventilated area or in a fume hood to avoid dust formation and inhalation.[10]
- Eye Protection: Wear chemical safety goggles or glasses.[21]
- Hand Protection: Use neoprene or nitrile rubber gloves.[21]
- Respiratory Protection: If dust is generated, a NIOSH-certified N95 dust mask is recommended.[21]
- Skin Protection: Wear suitable protective clothing.[21]
- Storage: Store at room temperature in a dry, well-ventilated place.[1][10] The material is noted to be moisture-sensitive.[5][7][10]

## First Aid Measures

- Eye Contact: Rinse immediately with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[10]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation occurs, get medical advice.[10][18]
- Inhalation: Remove to fresh air. If symptoms occur, get medical attention.[10]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Seek medical attention if symptoms occur.[10]

This guide is intended for informational purposes for qualified professionals. Always consult the most current Safety Data Sheet (SDS) from your supplier before handling this chemical.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. scbt.com [scbt.com]
- 3. Hexaphenylcyclotrisiloxane | C<sub>36</sub>H<sub>30</sub>O<sub>3</sub>Si<sub>3</sub> | CID 68187 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Hexaphenylcyclotrisiloxane | CAS 512-63-0 | Siloxane | Cyclosiloxane | SiSiB SILANES | Power Chemical Corporation [powerchemical.com]
- 5. lookchem.com [lookchem.com]
- 6. chembk.com [chembk.com]
- 7. Hexaphenylcyclotrisiloxane | 512-63-0 [chemicalbook.com]
- 8. AB111180 | CAS 512-63-0 – abcr Gute Chemie [abcr.com]
- 9. Hexaphenylcyclotrisiloxane | 512-63-0 [chemnet.com]
- 10. assets.thermofisher.cn [assets.thermofisher.cn]
- 11. CAS RN 512-63-0 | Fisher Scientific [fishersci.com]
- 12. Cyclotrisiloxane, hexaphenyl- [webbook.nist.gov]
- 13. innospk.com [innospk.com]
- 14. densitypharmachem.com [densitypharmachem.com]
- 15. Hexaphenylcyclotrisiloxane - >96.0% prefix CAS No. 512-63-0 | Aladdin Scientific [mgt-en248.env.aladdin-e.com]
- 16. echemi.com [echemi.com]
- 17. calpaclab.com [calpaclab.com]
- 18. tcichemicals.com [tcichemicals.com]
- 19. Hexaphenylcyclotrisiloxane | 512-63-0 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 20. Synthesis and Characterization of Cyclotri- and Tetrasiloxanes with Pyrenyl Groups - PMC [pmc.ncbi.nlm.nih.gov]
- 21. gelest.com [gelest.com]
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